

5,7-Dihydroxyisoflavone: Application Notes and Protocols for Pharmacological Research

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Compound of Interest

Compound Name: **5,7-Dihydroxyisoflavone**

Cat. No.: **B191089**

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Introduction

5,7-Dihydroxyisoflavone is a naturally occurring isoflavonoid, a class of compounds known for a variety of biological activities.^[1] Found in various plants, particularly legumes, this compound is of significant interest in pharmacological research due to its potential antioxidant, anti-inflammatory, and phytoestrogenic properties.^[1] Its core structure, a 3-phenylchromen-4-one skeleton with hydroxyl groups at positions 5 and 7, is believed to be crucial for its biological effects. These application notes provide a comprehensive guide for utilizing **5,7-dihydroxyisoflavone** as a tool compound in pharmacological studies, offering detailed protocols for in vitro assays and summarizing key signaling pathways it may modulate.

Physicochemical Properties

Property	Value	Reference
Chemical Formula	$C_{15}H_{10}O_4$	[2]
Molecular Weight	254.24 g/mol	[2]
Appearance	Solid	[2]
Melting Point	205 °C	[2]
Solubility	Soluble in organic solvents like DMSO and ethanol; moderately soluble in water.	[1]
CAS Number	4044-00-2	[2]

Data Presentation

Quantitative data such as IC_{50} and EC_{50} values for **5,7-dihydroxyisoflavone** are not extensively reported in publicly available literature. Researchers are encouraged to determine these values empirically for their specific experimental models. The following tables are provided as templates for summarizing experimental findings.

Table 1: In Vitro Anti-Inflammatory Activity of **5,7-Dihydroxyisoflavone**

Assay	Cell Line	Stimulant	Measured Parameter	IC_{50} (µM)
Nitric Oxide (NO) Production	RAW 264.7	LPS (1 µg/mL)	Nitrite	Data to be generated
TNF-α Production	RAW 264.7	LPS (1 µg/mL)	TNF-α	Data to be generated
IL-6 Production	RAW 264.7	LPS (1 µg/mL)	IL-6	Data to be generated

Table 2: Antioxidant Capacity of **5,7-Dihydroxyisoflavone**

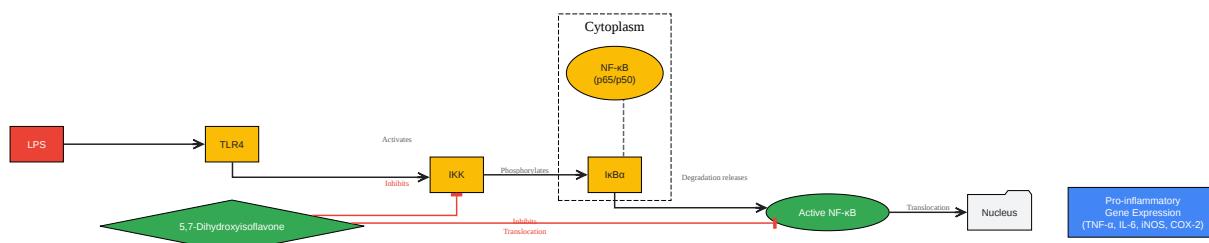
Assay	Method	Measured Parameter	EC ₅₀ (μM)
ROS Scavenging	DCFH-DA	Intracellular ROS	Data to be generated
Radical Scavenging	DPPH	DPPH radical	Data to be generated

Table 3: Cytotoxicity of 5,7-Dihydroxyisoflavone

Cell Line	Assay	Incubation Time (h)	IC ₅₀ (μM)
RAW 264.7	MTT	24	Data to be generated
HepG2	MTT	24	Data to be generated
SH-SY5Y	MTT	24	Data to be generated

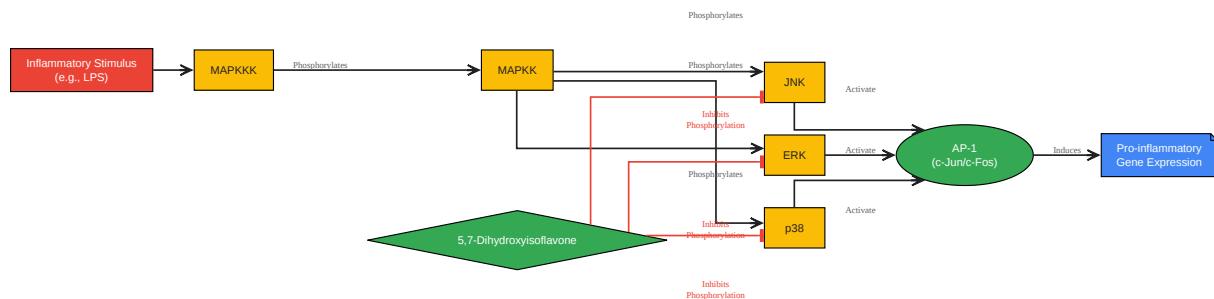
Key Signaling Pathways

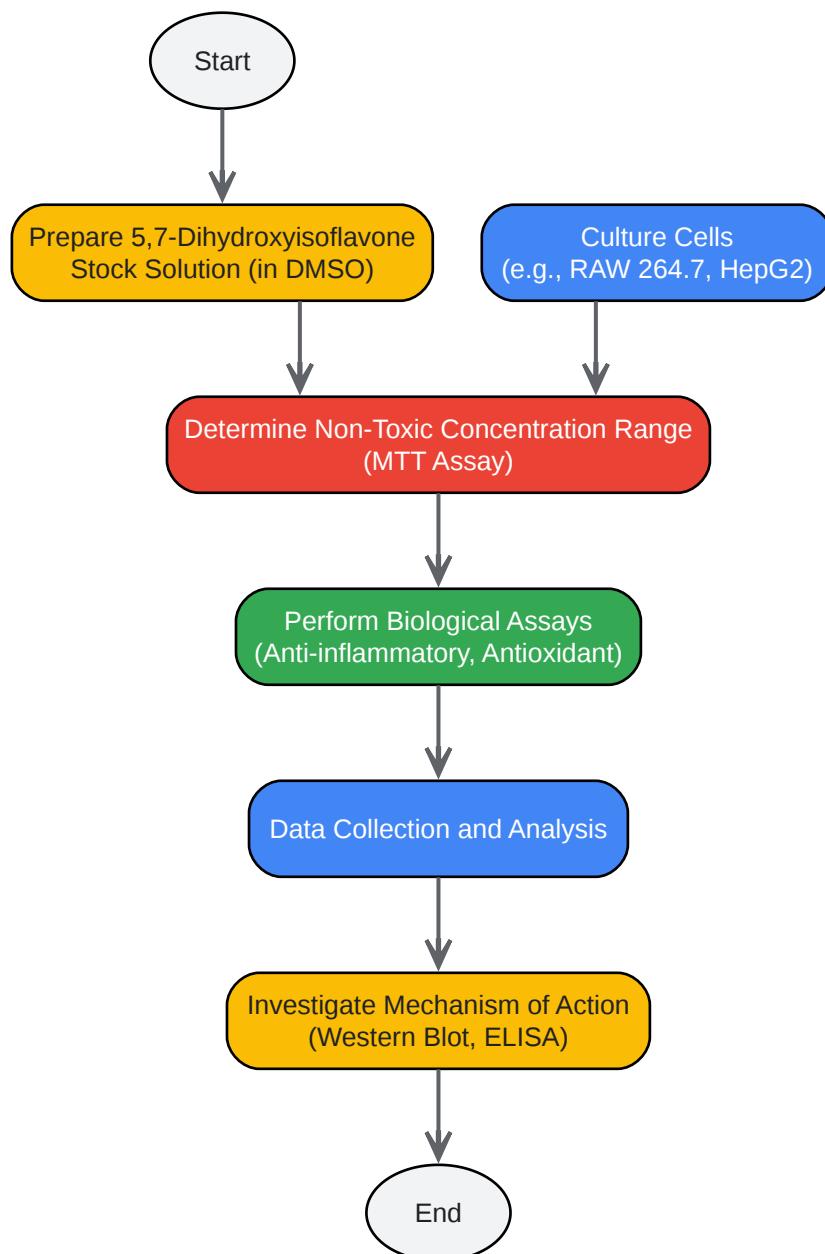
Based on studies of structurally related flavonoids, **5,7-dihydroxyisoflavone** is hypothesized to exert its anti-inflammatory effects by modulating key signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.[1][3] These pathways are central to the production of pro-inflammatory mediators.



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Caption: Proposed inhibition of the NF-κB signaling pathway by **5,7-dihydroxyisoflavone**.





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References

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